

Technical Support Center: Saxitoxin-13C,15N2

Stability and Storage

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Compound of Interest

Compound Name: Saxitoxin-13C,15N2

Cat. No.: B1157113

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This technical support center provides guidance on the proper storage and handling of **Saxitoxin-13C,15N2** to prevent its degradation. Ensuring the integrity of your isotopically labeled standard is critical for accurate experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that cause the degradation of **Saxitoxin-13C,15N2**?

A1: The main factors contributing to the degradation of saxitoxin, including its isotopically labeled forms, are elevated temperature, neutral to alkaline pH, and exposure to light.^{[1][2][3]}
^[4] Bacterial contamination can also lead to degradation.^{[1][5]}

Q2: What is the optimal temperature for long-term storage of **Saxitoxin-13C,15N2**?

A2: For long-term storage, it is recommended to keep **Saxitoxin-13C,15N2** in a deep freeze at or below -20°C.^{[2][6]} Studies have shown that saxitoxin is stable for extended periods, even years, when stored frozen.^{[3][5]} Storage at -35°C has been shown to maintain toxin stability regardless of pH.^[1]

Q3: How does pH affect the stability of **Saxitoxin-13C,15N2**?

A3: **Saxitoxin-13C,15N2** is most stable in acidic conditions, ideally at a pH below 4.^{[2][4]} As the pH increases towards neutral and alkaline, the rate of degradation significantly increases.
^{[1][7]} For instance, saxitoxin is stable in dilute hydrochloric acid.^[2]

Q4: What solvent should I use to prepare and store my **Saxitoxin-13C,15N2** stock solutions?

A4: Acidic aqueous solutions are ideal for storing **Saxitoxin-13C,15N2**. A common recommendation is to use dilute hydrochloric acid (e.g., 3 mM HCl, pH ~2.6).[8] For analytical purposes, solvents such as 50% methanol or acetonitrile with 0.1% formic acid are also suitable for short- to medium-term storage, provided the samples are kept cold and in the dark.[3][9]

Q5: Can I store my **Saxitoxin-13C,15N2** solution in the refrigerator?

A5: Refrigeration at 2-8°C is a viable option for short-term storage.[10] However, for long-term stability, freezing at -20°C or below is strongly recommended.[3][6]

Q6: How should I handle freshwater samples containing **Saxitoxin-13C,15N2**?

A6: Freshwater samples should be preserved immediately upon collection to prevent adsorptive loss of saxitoxin. This can be done by adding a concentrated sample diluent.[11] If the water has been treated with chlorine, it must be quenched with sodium thiosulfate or ascorbic acid.[11] To measure total saxitoxin (intracellular and extracellular), lysing the cells through freeze-thaw cycles is recommended.[11]

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Loss of Saxitoxin-13C,15N2 signal in my analytical run.	Degradation due to improper storage temperature.	Verify that the stock and working solutions have been consistently stored at or below -20°C. Check freezer logs if available.
Degradation due to incorrect pH.	Measure the pH of your stock and working solutions. Ensure it is in the acidic range (ideally pH < 4). Adjust with dilute acid if necessary.	
Exposure to light.	Confirm that all solutions have been stored in amber vials or otherwise protected from light.	
Inconsistent results between different aliquots of the same sample.	Bacterial degradation.	If samples are from biological matrices, consider filtering through a 0.2 µm filter before storage. Ensure sterile handling techniques.
Improper thawing.	Thaw frozen samples to room temperature and vortex thoroughly before use to ensure homogeneity.	
Gradual decrease in concentration over time in working standards.	Frequent freeze-thaw cycles.	Prepare smaller, single-use aliquots of your working standards to minimize the number of freeze-thaw cycles.
Evaporation of solvent.	Ensure that storage vials are tightly sealed. For long-term storage, consider using vials with PTFE-lined caps.	

Data on Saxitoxin Stability

The following tables summarize the stability of saxitoxin under various storage conditions based on published data. These principles are directly applicable to **Saxitoxin-13C,15N2**.

Table 1: Effect of Temperature and pH on Saxitoxin Stability

Temperature	pH	Duration	Stability
-35°C	3-7	4 months	No significant change[1]
-20°C	Acidic	Long-term	Stable[2][6]
1°C (Refrigerator)	Not specified	8 weeks	Relatively stable (mean 93% of initial concentration)[3]
19°C (Room Temp - Dark)	Not specified	8 weeks	Degraded (mean 48% of initial concentration) [3]
19°C (Room Temp - Light)	Not specified	8 weeks	Degraded (mean 38% of initial concentration) [3]
25°C	6-7	3 months	Significant decrease[1]
38°C (Warm)	Not specified	8 weeks	Highly degraded (mean 20% of initial concentration)[3]

Table 2: Stability of Saxitoxin in Different Matrices/Solvents

Matrix/Solvent	Storage Temperature	Duration	Stability
Raw Feces	-20°C	≤ 4.5 years	Relatively stable (mean 97% of initial concentration)[3]
50% Methanol Extract	1°C	8 weeks	Stable (mean 99% of initial concentration)[3]
Dilute Hydrochloric Acid	-20°C	Long-term	Stable[2]

Experimental Protocols

Protocol 1: Preparation of **Saxitoxin-13C,15N2** Stock Solution

- Allow the lyophilized **Saxitoxin-13C,15N2** standard to equilibrate to room temperature before opening to prevent condensation.
- Reconstitute the standard in a suitable acidic solvent, such as 3 mM hydrochloric acid or 0.1 M acetic acid, to a known concentration.
- Vortex the solution for at least 30 seconds to ensure it is fully dissolved and homogenous.
- Transfer the stock solution to a clean, amber glass vial with a PTFE-lined cap.
- Store the stock solution at -20°C or below.

Protocol 2: Recommended Sample Storage Workflow

- Sample Collection: Collect the sample (e.g., shellfish tissue, algal culture, water).
- Homogenization/Extraction (if applicable): Homogenize tissue samples and extract the toxins using an appropriate solvent, such as 80% acetonitrile with 0.1% formic acid.[9]
- Acidification: Ensure the final extract or water sample is acidified to a pH below 4.

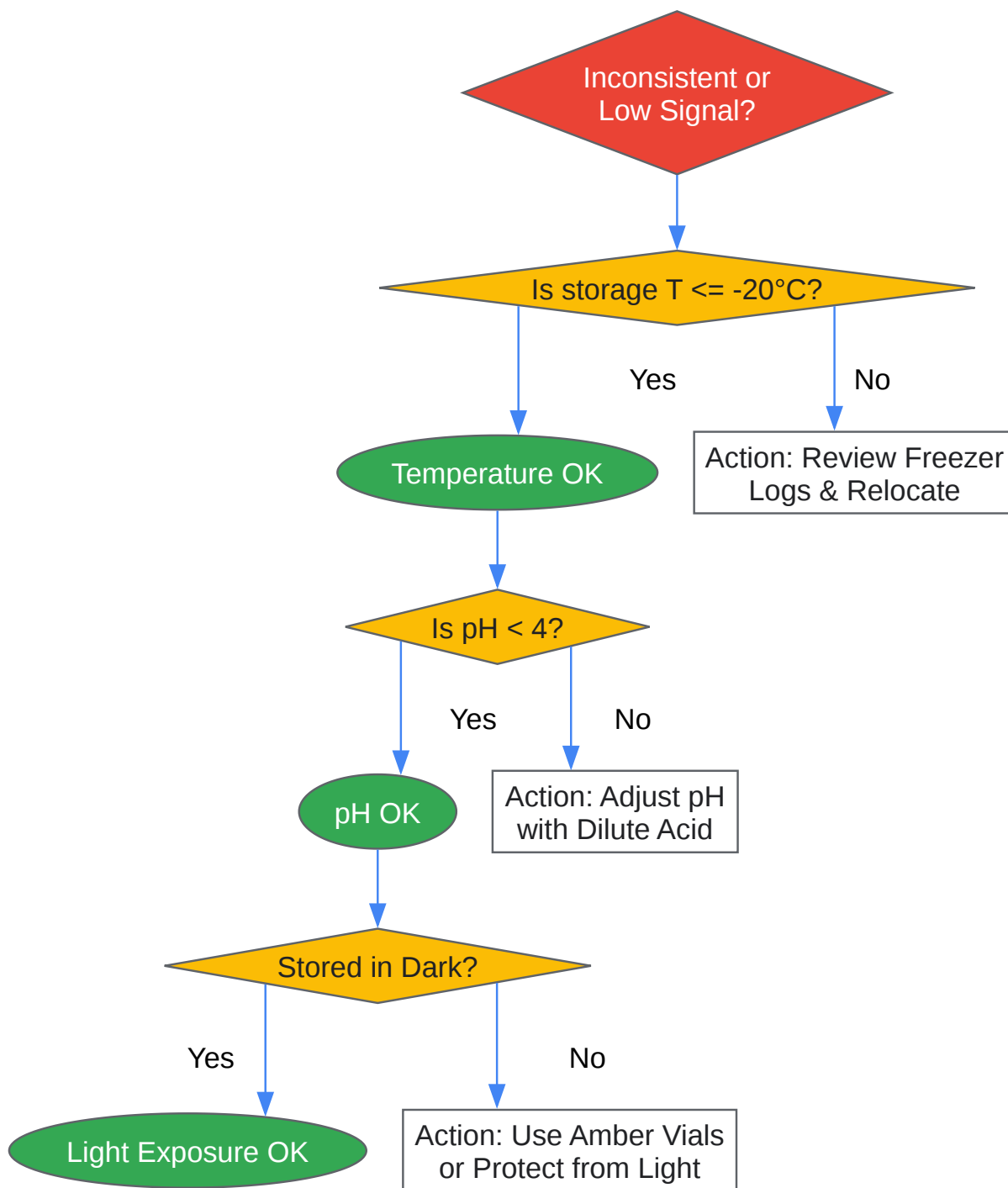
- Aliquoting: Dispense the sample into single-use aliquots in amber vials to minimize freeze-thaw cycles.
- Storage: Immediately store the aliquots at -20°C or below until analysis.

Visual Guides



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Caption: Recommended workflow for preparing and storing **Saxitoxin-13C,15N2** standards.



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Caption: Troubleshooting decision tree for **Saxitoxin-13C,15N2** degradation issues.

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